

Thermodynamic Properties of 2-Ethylcyclohexanol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Ethylcyclohexanol**

Cat. No.: **B1581418**

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This technical guide provides a summary of the available thermodynamic property data for **2-Ethylcyclohexanol** (CAS No: 3760-20-1, Molecular Formula: C₈H₁₆O).[1][2] Due to a notable scarcity of experimentally determined thermodynamic values in publicly accessible literature, this document primarily presents data derived from computational models. It is crucial for researchers to consider this context when utilizing these values for critical applications. This guide also outlines established experimental protocols for the determination of key thermodynamic properties applicable to liquid alcohols like **2-Ethylcyclohexanol**.

Core Thermodynamic Data

The following table summarizes the calculated thermodynamic properties of **2-Ethylcyclohexanol**. These values have been predominantly sourced from estimations using the Joback and Crippen methods and should be used as a reference with the understanding that they are not derived from direct experimental measurement.[3]

Thermodynamic Property	Symbol	Value	Unit	Source/Method
Standard Thermodynamic Properties				
Molar Mass	M	128.21	g/mol	IUPAC[2]
Standard Gibbs Free Energy of Formation	ΔfG°	-103.60	kJ/mol	Joback Method[3]
Enthalpy of Formation (Ideal Gas)	$\Delta fH^\circ_{\text{gas}}$	-326.70	kJ/mol	Joback Method[3]
Enthalpy of Fusion at Standard Conditions	$\Delta f_{\text{fus}}H^\circ$	13.47	kJ/mol	Joback Method[3]
Enthalpy of Vaporization at Standard Conditions	$\Delta f_{\text{vap}}H^\circ$	50.20	kJ/mol	Joback Method[3]
Phase Transition Properties				
Normal Boiling Point	T _{boil}	489.50	K	Joback Method[3]
Normal Melting (Fusion) Point	T _{fus}	243.88	K	Joback Method[3]
Critical Properties				
Critical Temperature	T _c	679.78	K	Joback Method[3]

Critical Pressure	Pc	3372.36	kPa	Joback Method[3]
Critical Volume	Vc	0.434	m ³ /kmol	Joback Method[3]
Other Properties				
Log10 of Water Solubility	log10WS	-2.20	Crippen Method[3]	
Octanol/Water Partition Coefficient	logPoct/wat	1.948	Crippen Method[3]	

Experimental Protocols for Thermodynamic Property Determination

While specific experimental data for **2-Ethylcyclohexanol** is limited, the following are detailed, high-precision methodologies that are standard for determining the thermodynamic properties of liquid alcohols.

Enthalpy of Combustion and Formation

The standard enthalpy of formation of an organic compound is often determined indirectly from its enthalpy of combustion.

- Apparatus: A high-precision bomb calorimeter is the standard instrument for this measurement.
- Procedure:
 - A precisely weighed sample of **2-Ethylcyclohexanol** is placed in a crucible within the bomb calorimeter.
 - The bomb is sealed and pressurized with a known excess of pure oxygen.

- The bomb is submerged in a known mass of water in a well-insulated container (the calorimeter).
- The initial temperature of the water is recorded with high precision.
- The sample is ignited electrically.
- The final, equilibrium temperature of the water is recorded after combustion is complete.
- The heat of combustion is calculated from the temperature rise, the heat capacity of the calorimeter system, and the mass of the sample.
- Calculation of Enthalpy of Formation: The standard enthalpy of formation ($\Delta_f H^\circ$) is then calculated using Hess's Law, from the experimentally determined enthalpy of combustion ($\Delta_c H^\circ$) and the known standard enthalpies of formation of the combustion products (CO_2 and H_2O).

Enthalpy of Vaporization

The enthalpy of vaporization can be determined by measuring the vapor pressure of the substance as a function of temperature.

- Apparatus: A static or dynamic vapor pressure apparatus.
- Procedure (Static Method):
 - A sample of purified **2-Ethylcyclohexanol** is placed in a thermostatted vessel connected to a pressure measuring system.
 - The sample is thoroughly degassed to remove any dissolved gases.
 - The temperature of the vessel is precisely controlled and varied in steps.
 - At each temperature, the system is allowed to reach equilibrium, and the vapor pressure is recorded.
- Calculation: The enthalpy of vaporization ($\Delta_{\text{vap}} H$) is determined from the slope of a plot of the natural logarithm of the vapor pressure ($\ln P$) versus the reciprocal of the absolute

temperature (1/T), according to the Clausius-Clapeyron equation.

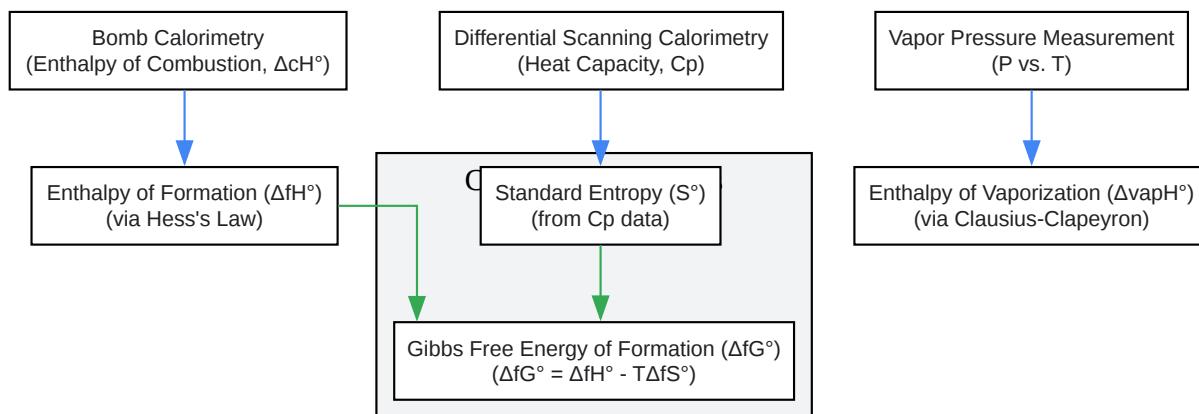
Heat Capacity

The heat capacity of a liquid can be measured using calorimetry.

- Apparatus: A differential scanning calorimeter (DSC) or an adiabatic calorimeter.
- Procedure (DSC):
 - A known mass of **2-Ethylcyclohexanol** is hermetically sealed in a sample pan. An empty, sealed pan is used as a reference.
 - The sample and reference pans are placed in the DSC instrument.
 - The pans are heated at a constant rate over the desired temperature range.
 - The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
 - This differential heat flow is directly proportional to the heat capacity of the sample.
- Data Analysis: The heat capacity at constant pressure (Cp) is determined as a function of temperature from the measured heat flow.

Logical Workflow for Thermodynamic Property Determination

The following diagram illustrates the logical workflow for the experimental determination and subsequent calculation of key thermodynamic properties for a compound like **2-Ethylcyclohexanol**.



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Caption: Workflow for determining thermodynamic properties.

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